

Acid Red 289: A Technical Guide to its Solubility in Various Solvents

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Compound of Interest

Compound Name: Acid Red 289

Cat. No.: B577069

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This in-depth technical guide provides a comprehensive overview of the solubility characteristics of **Acid Red 289** (C.I. 45110; CAS 12220-28-9), a xanthene dye. Understanding the solubility of this compound is critical for its application in various fields, including as a coloring agent in industrial products, for staining in biological research, and potentially in formulation development.

Core Properties of Acid Red 289

Acid Red 289 is a deep red powder that forms a pinkish-red solution when dissolved.^[1] It is known for its good lightfastness and stability under acidic conditions.^[2] While it is widely described as a water-soluble dye, its solubility in organic solvents is less documented.

Quantitative Solubility Data

The following table summarizes the available quantitative and qualitative solubility data for **Acid Red 289** in different solvents.

Solvent	Chemical Formula	Solubility	Temperature (°C)	Observations
Water	H ₂ O	100 g/L	30	Soluble
Ethanol	C ₂ H ₅ OH	Data not available	-	Implied solubility based on recrystallization methods using a water-ethanol mixture.[3]
Methanol	CH ₃ OH	Data not available	-	-
Acetone	C ₃ H ₆ O	Data not available	-	-
Nonpolar Organic Solvents	-	Low	-	The need for magenta colorants with high oil-solubility suggests Acid Red 289 has poor solubility in nonpolar solvents.[4]

Experimental Protocol: Determination of Acid Red 289 Solubility

The following is a generalized experimental protocol for determining the solubility of **Acid Red 289** in a given solvent. This method is based on the principle of creating a saturated solution and then quantifying the dissolved solute.

1. Materials:

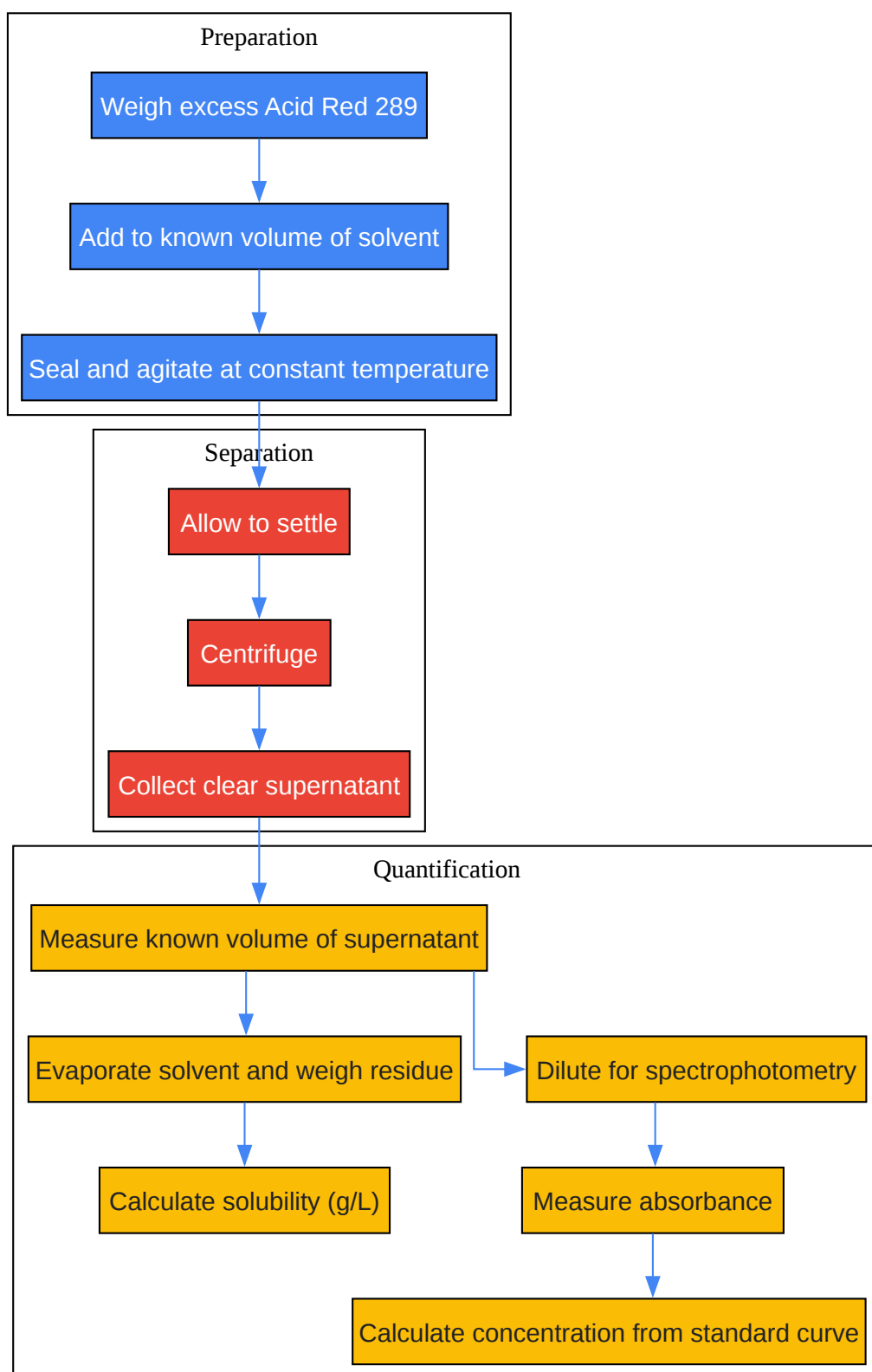
- **Acid Red 289** powder
- Solvent of interest (e.g., water, ethanol, methanol, acetone)

- Analytical balance
- Volumetric flasks
- Beakers or flasks with stoppers
- Magnetic stirrer and stir bars or a shaker water bath
- Centrifuge and centrifuge tubes
- Spectrophotometer
- Micropipettes
- Filter paper or syringe filters (0.45 μm)

2. Procedure:

Experimental Workflow for Solubility Determination

The following diagram illustrates the key steps in the experimental workflow for determining the solubility of **Acid Red 289**.



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Caption: Experimental workflow for determining the solubility of **Acid Red 289**.

This guide provides a foundational understanding of the solubility of **Acid Red 289**. For specific applications, it is recommended to perform solubility tests in the exact solvent systems and conditions that will be employed.

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References

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